

Application Note: Quantification of L-Alanine-2-¹³C,¹⁵N by LC-MS/MS

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Compound of Interest

Compound Name: L-Alanine-2-¹³C,¹⁵N

Cat. No.: B1611124

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Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Alanine-2-¹³C,¹⁵N is a stable isotope-labeled version of the non-essential amino acid L-alanine. In quantitative mass spectrometry-based applications, such as metabolic flux analysis and proteomics, **L-Alanine-2-¹³C,¹⁵N** serves as an ideal internal standard.^{[1][2]} Its chemical and physical properties are nearly identical to its unlabeled counterpart, ensuring similar behavior during sample preparation and chromatographic separation. However, its increased mass allows for distinct detection by the mass spectrometer, enabling accurate quantification of endogenous L-alanine in complex biological matrices. This application note provides a detailed protocol for the detection and quantification of **L-Alanine-2-¹³C,¹⁵N** using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.

Experimental Protocols

Sample Preparation (Human Plasma)

This protocol details the extraction of amino acids from human plasma via protein precipitation.

Materials:

- Human plasma sample
- **L-Alanine-2-¹³C,¹⁵N** internal standard solution

- 30% (w/v) Sulfosalicylic acid (SSA) solution in water
- Methanol/Acetonitrile (1:1, v/v)
- Deionized water
- Microcentrifuge tubes
- Pipettes and tips
- Microcentrifuge
- Vortex mixer

Protocol:

- Thaw frozen human plasma samples on ice.
- In a microcentrifuge tube, add 50 μ L of the plasma sample.
- Add a known concentration of the **L-Alanine-2-¹³C,¹⁵N** internal standard solution to the plasma sample.
- To precipitate proteins, add 5 μ L of 30% SSA solution to the plasma.
- Vortex the mixture vigorously for 30 seconds.
- Incubate the samples at 4°C for 10 minutes to allow for complete protein precipitation.
- Centrifuge the tubes at 14,000 x g for 15 minutes at 4°C.
- Carefully collect the supernatant, which contains the amino acids, and transfer it to a clean tube.
- For analysis, dilute the supernatant with an appropriate volume of the initial mobile phase (e.g., 95% Mobile Phase A).

LC-MS/MS Analysis

The following conditions are a starting point and may require optimization based on the specific LC-MS/MS system used. Hydrophilic Interaction Chromatography (HILIC) is recommended for the separation of polar analytes like alanine without derivatization.

2.2.1. Liquid Chromatography (LC)

Parameter	Condition
Column	HILIC Column (e.g., Waters ACQUITY UPLC BEH Amide, 2.1 x 100 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic acid in Water with 10 mM Ammonium Formate
Mobile Phase B	0.1% Formic acid in 95% Acetonitrile with 10 mM Ammonium Formate
Flow Rate	0.4 mL/min
Column Temp.	40°C
Injection Vol.	5 μ L
Gradient	See Table 1

Table 1: LC Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	5	95
5.0	50	50
5.1	95	5
6.0	95	5
6.1	5	95
8.0	5	95

2.2.2. Mass Spectrometry (MS)

The mass spectrometer should be operated in positive electrospray ionization (ESI+) mode using Multiple Reaction Monitoring (MRM). The exact MRM transitions for **L-Alanine-2-¹³C,¹⁵N** may need to be determined by direct infusion of the standard. The values below are predicted based on the structure and fragmentation of unlabeled alanine.

Table 2: MS/MS Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
L-Alanine	90.0	44.0	50	15
L-Alanine-2- ¹³ C, ¹⁵ N	92.0	45.0	50	15

Data Presentation

Quantitative performance of LC-MS/MS methods for amino acid analysis is typically characterized by parameters such as linearity, limit of detection (LOD), and limit of quantitation (LOQ). While specific quantitative data for **L-Alanine-2-¹³C,¹⁵N** is not readily available in the literature, Table 3 summarizes typical performance characteristics for the analysis of amino acids in biological fluids using similar LC-MS/MS methods.[3]

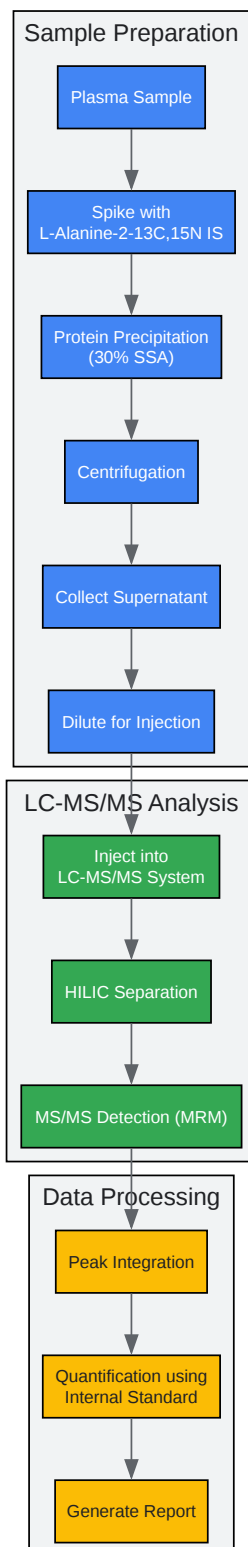
Table 3: Typical Quantitative Performance for Amino Acid Analysis

Parameter	Typical Value Range
Linearity (r ²)	> 0.99
LOD	0.1 - 10 µM
LOQ	0.5 - 25 µM
Precision (%RSD)	< 15%
Accuracy (%Bias)	85 - 115%

Note: These values are representative and should be established for each specific assay.

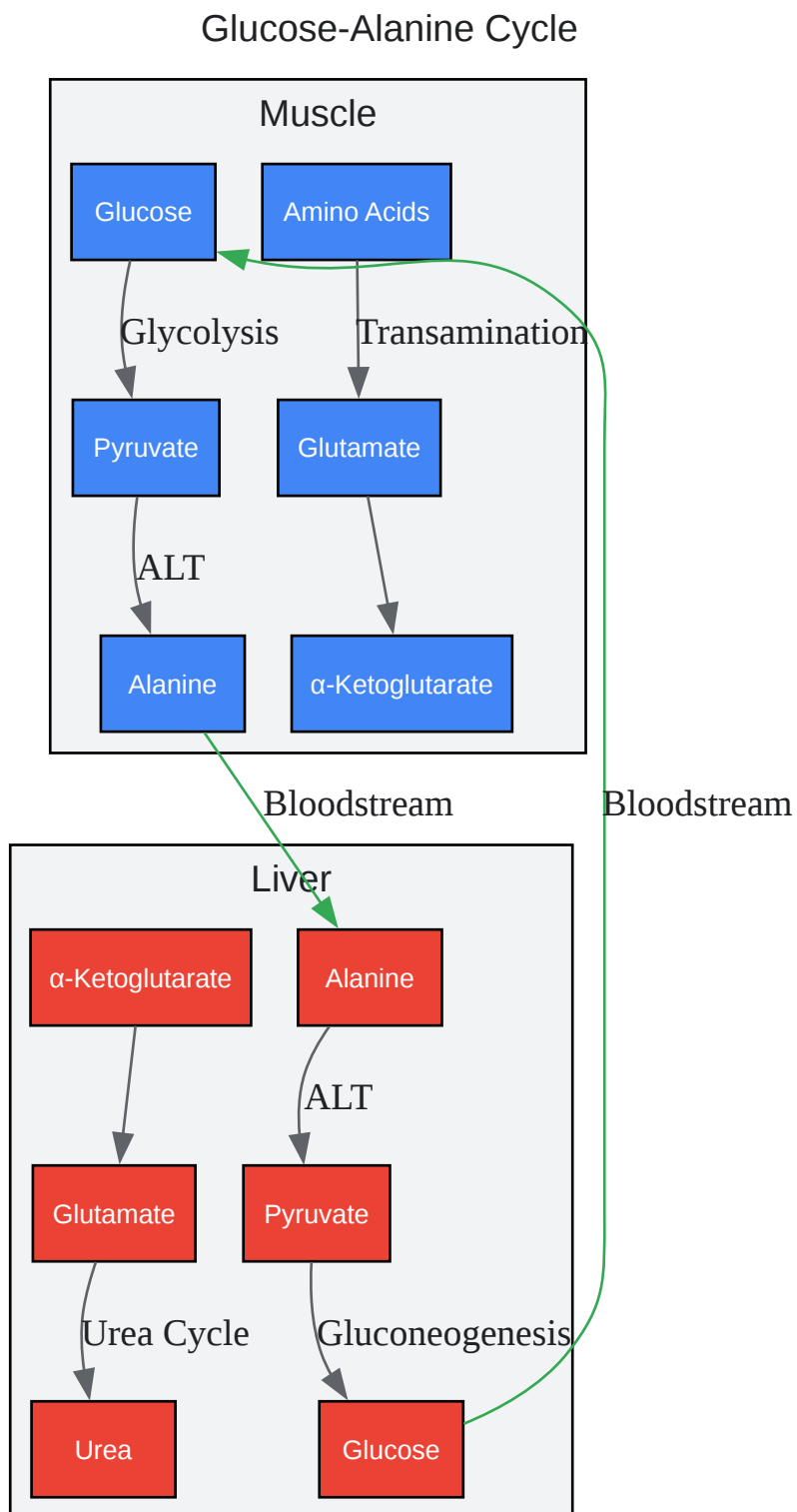
Mandatory Visualization

Experimental Workflow for L-Alanine-2-¹³C,¹⁵N Analysis



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Caption: Experimental Workflow for L-Alanine Analysis.



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